

Applications of Triethyl Phosphite in Cross-Coupling Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name: Triethyl phosphite

Cat. No.: B045536

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Introduction

Triethyl phosphite, a versatile organophosphorus compound, serves multiple roles in transition metal-catalyzed cross-coupling reactions. It can function as a ligand for the metal center, a reducing agent to generate the active catalytic species, or as a reagent itself in C-P bond formation. Its electronic and steric properties influence the stability and reactivity of the catalyst, thereby affecting reaction outcomes. This document provides detailed application notes and protocols for the use of **triethyl phosphite** in various cross-coupling reactions, with a focus on nickel- and palladium-catalyzed systems.

Nickel-Catalyzed Cross-Coupling Reactions

Triethyl phosphite is frequently employed in nickel-catalyzed cross-coupling reactions, where it can act as both a ligand and a reducing agent for the nickel(II) precatalyst. A prominent example is the formation of arylphosphonates from aryl halides.

Synthesis of Arylphosphonates via Nickel Catalysis

This reaction, a variation of the Michaelis-Arbuzov reaction, allows for the formation of a carbon-phosphorus bond.

Data Presentation

Entry	Aryl Halide	Triethyl Phosphite (equiv.)	Catalyst (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Bromobenzene	1.5	NiCl ₂ (10)	None	MW	0.25	95
2	4-Bromotoluene	1.5	NiCl ₂ (10)	None	MW	0.25	92
3	4-Bromoanisole	1.5	NiCl ₂ (10)	None	MW	0.25	90
4	1-Bromonaphthalene	1.5	NiCl ₂ (10)	None	MW	0.25	88

Data is illustrative and compiled from typical results in the literature. MW = Microwave irradiation.

Experimental Protocol: Nickel-Catalyzed Phosphonylation of Aryl Halides

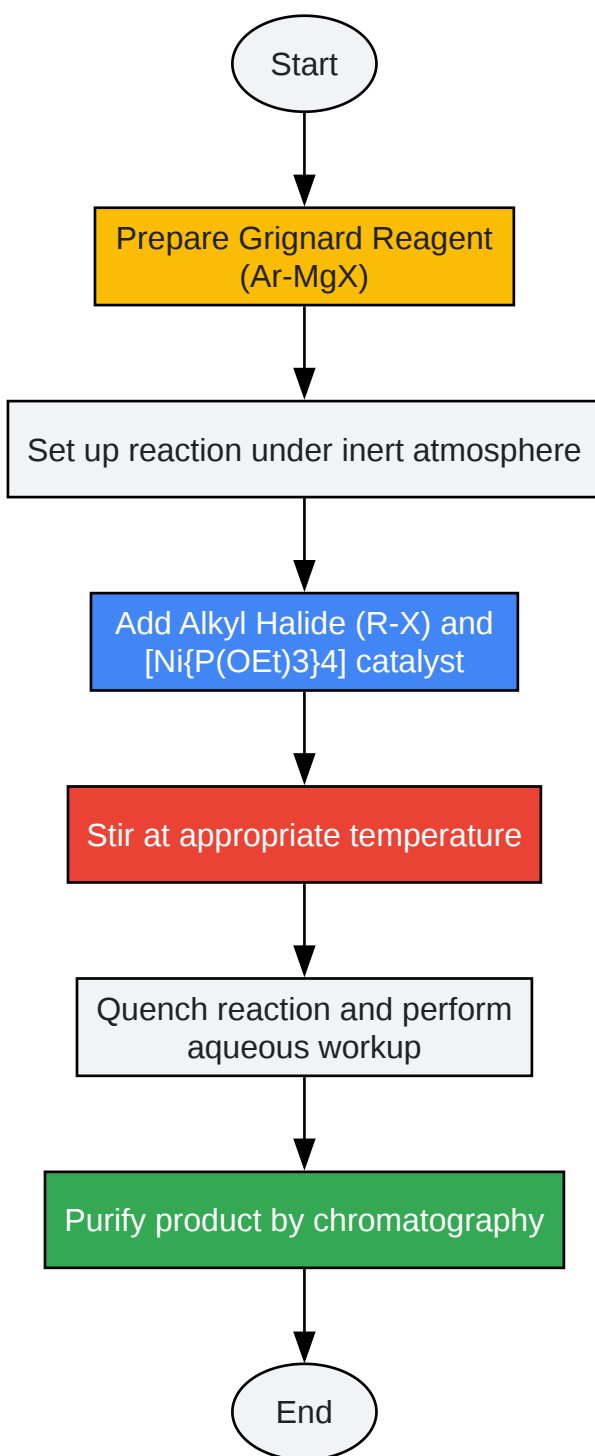
Materials:

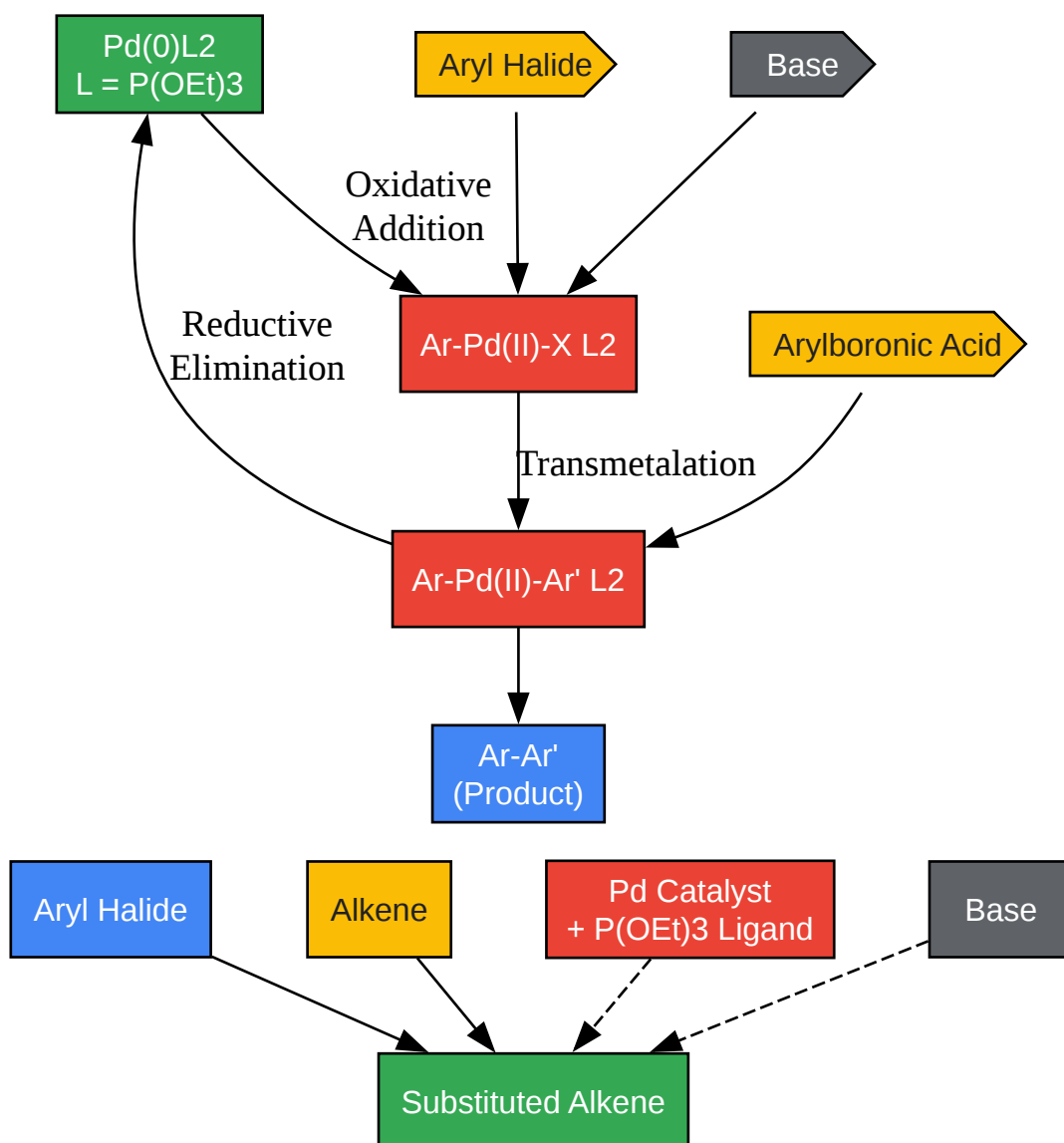
- Aryl halide (1.0 mmol)
- **Triethyl phosphite** (1.5 mmol)
- Nickel(II) chloride (NiCl₂) (0.1 mmol, 10 mol%)
- Microwave reactor vials

Procedure:

- To a microwave reactor vial, add the aryl halide (1.0 mmol), **triethyl phosphite** (1.5 mmol), and NiCl_2 (0.1 mmol).
- Seal the vial and place it in the microwave reactor.
- Irradiate the mixture at a set temperature (e.g., 150 °C) for 15 minutes.
- After cooling, dilute the reaction mixture with a suitable organic solvent (e.g., dichloromethane).
- Filter the mixture to remove the catalyst.
- The filtrate can be concentrated under reduced pressure, and the crude product purified by column chromatography on silica gel.

Logical Relationship: Role of **Triethyl Phosphite**





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